

A Comparative Purity Analysis of Commercially Available 4-Iodobenzonitrile for Researchers

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For scientists and professionals in drug development, the purity of starting materials is a critical parameter that can significantly impact research outcomes. This guide provides a comparative overview of commercially available **4-lodobenzonitrile**, a key building block in organic synthesis. Due to the proprietary nature of supplier-specific quality control data, this guide outlines a comprehensive experimental workflow for in-house purity verification and presents a template for data comparison.

Supplier Purity Claims

A survey of various chemical suppliers reveals that **4-lodobenzonitrile** is commercially available in several grades, with purities typically ranging from 97% to over 99%. The most commonly cited analytical technique for purity assessment by suppliers is Gas Chromatography (GC).



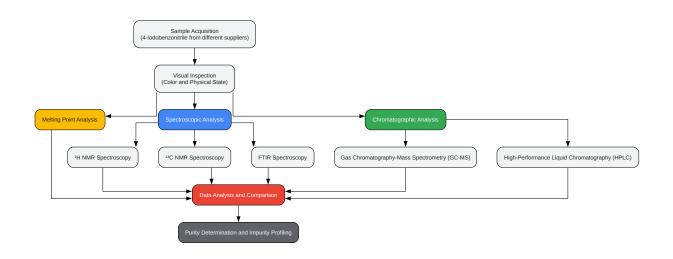
Supplier/Source	Advertised Purity	Analytical Method
Sigma-Aldrich	97%	Not specified[1]
Conier Chem&Pharma Limited	99.00%	Not specified[2]
Hangzhou KieRay Chem Co.,LTD.	98%	Not specified[2]
Henan Lihao Chem Plant Limited	99%	See COA[2]
Tokyo Chemical Industry (TCI)	>98.0%	GC[3]

Note: This table is based on publicly available information and may not reflect the most current product specifications. Researchers should always refer to the Certificate of Analysis (CoA) provided with the specific lot purchased.

Recommended Experimental Workflow for Purity Verification

To independently verify the purity of commercially available **4-lodobenzonitrile** and to compare different batches or suppliers, a multi-technique approach is recommended. The following workflow provides a robust framework for a comprehensive purity analysis.





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